

# Contamination issues in Xenon-123 handling and storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Xenon-123

Cat. No.: B1222699

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## Xenon-123 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling, storage, and quality control of **Xenon-123** ( $^{123}\text{Xe}$ ). Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental procedures.

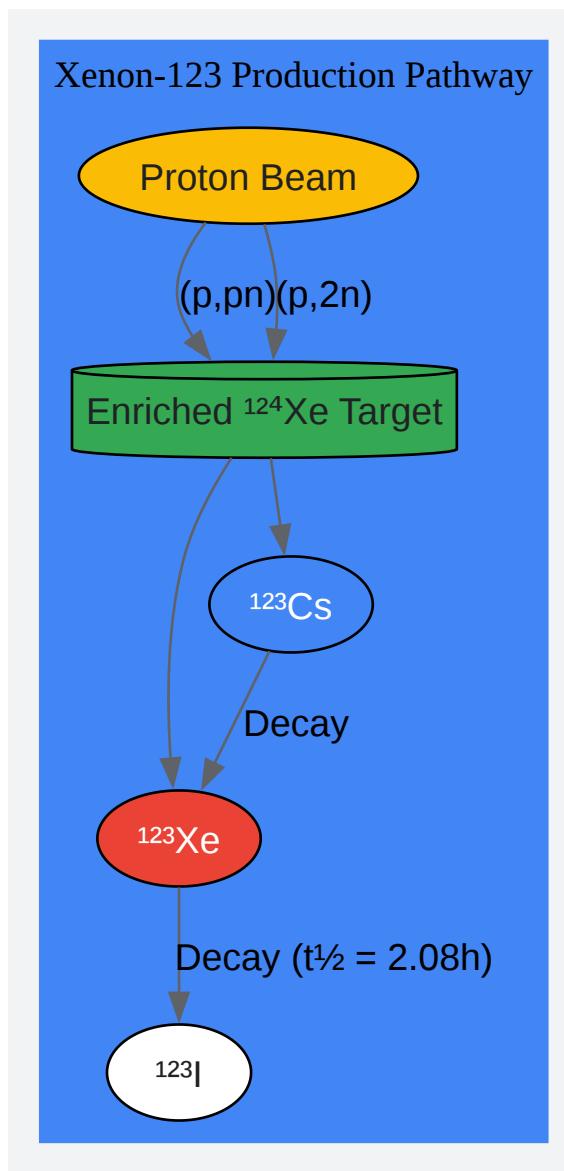
## Frequently Asked Questions (FAQs)

### 1. What is **Xenon-123** and what are its primary characteristics?

**Xenon-123** is a radioactive isotope of xenon with a physical half-life of 2.08 hours.<sup>[1]</sup> It decays by electron capture and positron emission to Iodine-123 ( $^{123}\text{I}$ ), a widely used medical radioisotope for diagnostic imaging.<sup>[1]</sup>

### 2. How is **Xenon-123** produced?

**Xenon-123** is typically produced in a cyclotron by bombarding a highly enriched Xenon-124 ( $^{124}\text{Xe}$ ) target with protons. The primary nuclear reaction is  $^{124}\text{Xe}(\text{p},\text{pn})^{123}\text{Xe}$ . Another reaction that can occur is  $^{124}\text{Xe}(\text{p},2\text{n})^{123}\text{Cs}$ , which then rapidly decays to  $^{123}\text{Xe}$ .



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#### *Xenon-123 Production and Decay Pathway*

## Contamination Issues and Quality Control

### 3. What are the common radionuclidic impurities in **Xenon-123**?

The most common radionuclidic impurities in **Xenon-123** produced from a  $^{124}\text{Xe}$  target are other xenon isotopes. The presence of stable Xenon-126 ( $^{126}\text{Xe}$ ) in the target material can lead to the formation of Xenon-125 ( $^{125}\text{Xe}$ ) via the  $^{126}\text{Xe}(\text{p},\text{pn})^{125}\text{Xe}$  reaction. Other potential but less common impurities can arise from other stable xenon isotopes present in the enriched target.

#### 4. How can I assess the radionuclidic purity of my **Xenon-123** sample?

Gamma-ray spectroscopy is the most effective method for determining the radionuclidic purity of a **Xenon-123** sample.<sup>[2]</sup> By analyzing the gamma-ray spectrum, you can identify and quantify the presence of any gamma-emitting impurities.

#### Quantitative Data Summary: Common Radionuclidic Impurities in **Xenon-123** Production

Radionuclide	Half-life	Principal Gamma-ray Energies (keV)	Production Reaction from Target Impurities
Xenon-123 ( <sup>123</sup> Xe)	2.08 hours	148.9, 178.1, 278.8	<sup>124</sup> Xe(p,pn) <sup>123</sup> Xe
Xenon-122 ( <sup>122</sup> Xe)	20.1 hours	564.1	<sup>124</sup> Xe(p,3n) <sup>122</sup> Cs -> <sup>122</sup> Xe
Xenon-125 ( <sup>125</sup> Xe)	16.9 hours	188.4, 243.4	<sup>126</sup> Xe(p,pn) <sup>125</sup> Xe
Xenon-127 ( <sup>127</sup> Xe)	36.4 days	172.1, 202.9, 375.0	<sup>128</sup> Xe(p,pn) <sup>127</sup> Xe

## Experimental Protocol: Radionuclidic Purity of **Xenon-123** by Gamma Spectroscopy

This protocol outlines the procedure for determining the radionuclidic purity of a **Xenon-123** gas sample using a high-purity germanium (HPGe) detector.

Objective: To identify and quantify gamma-emitting radionuclidic impurities in a **Xenon-123** sample.

#### Materials:

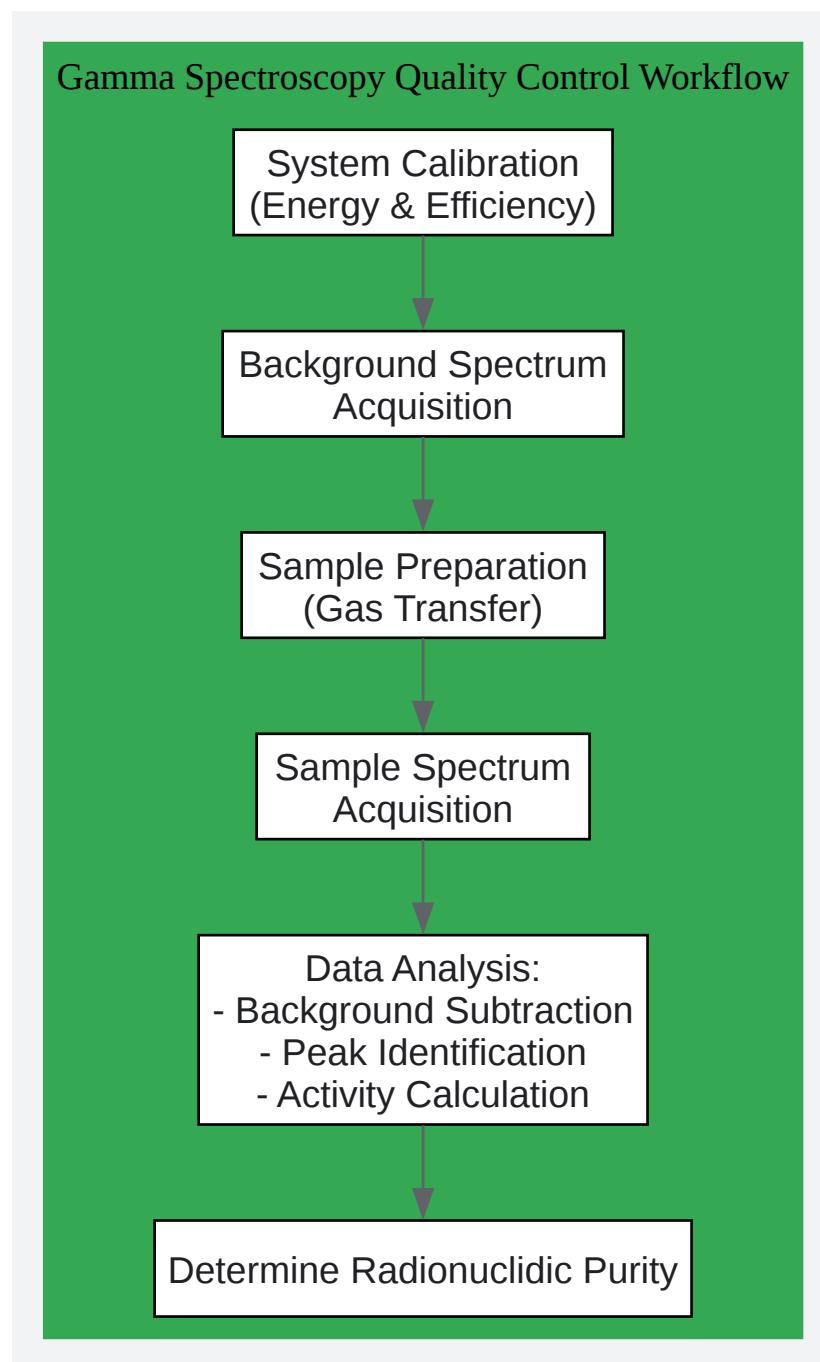
- **Xenon-123** gas sample in a shielded container.
- High-purity germanium (HPGe) detector coupled to a multichannel analyzer (MCA).
- Lead shielding for the detector.

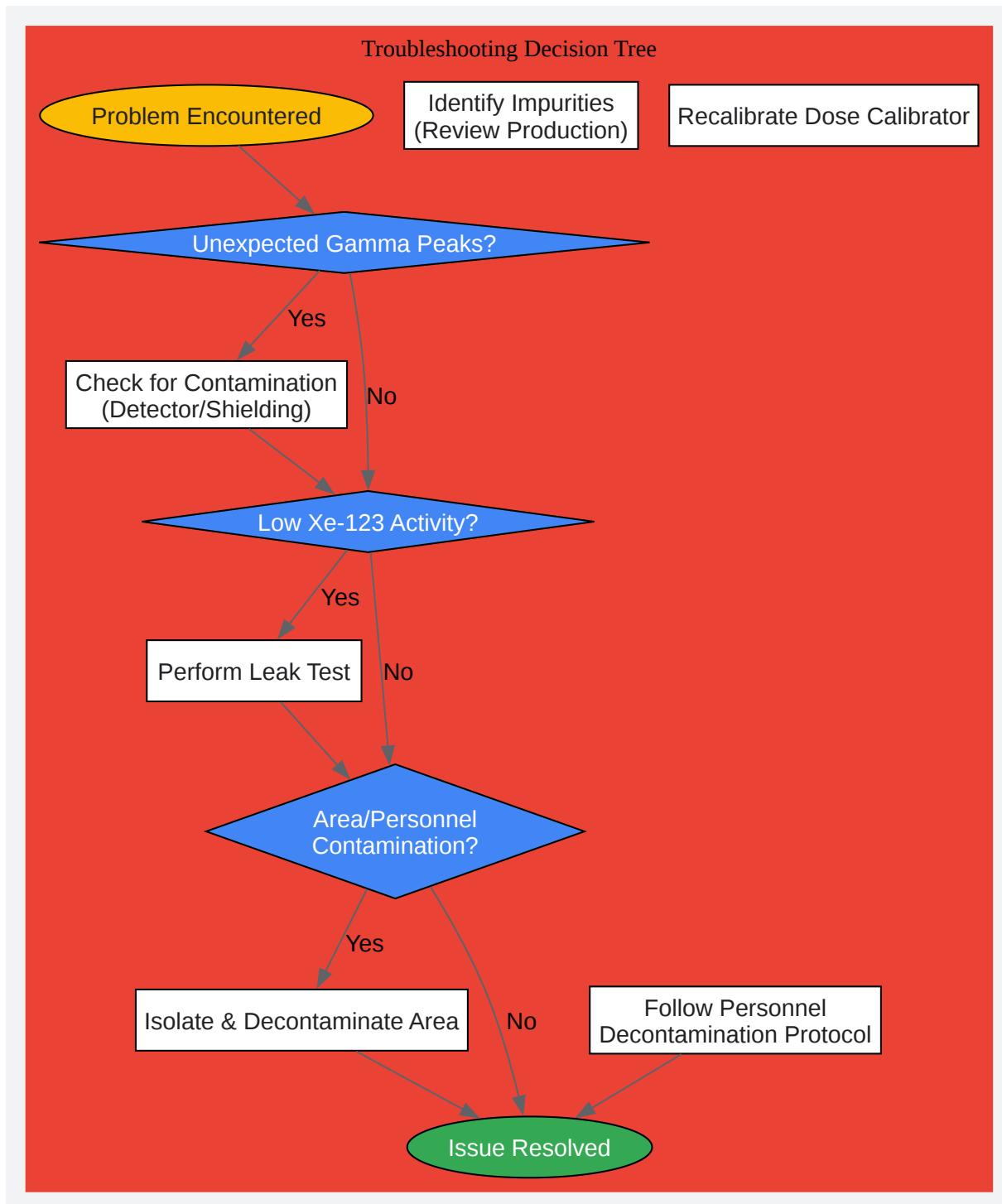
- Calibrated gamma-ray sources for energy and efficiency calibration (e.g.,  $^{133}\text{Ba}$ ,  $^{137}\text{Cs}$ ,  $^{60}\text{Co}$ ).
- Gas handling manifold for safe transfer of the **Xenon-123** sample.

**Procedure:**

- System Calibration:
  - Perform an energy and efficiency calibration of the HPGe detector using the calibrated gamma-ray sources. This is crucial for accurate identification and quantification of radionuclides.
- Background Measurement:
  - Acquire a background spectrum for a sufficient amount of time with the detector in its shielding to identify background radiation.
- Sample Preparation and Measurement:
  - Safely transfer a known volume of the **Xenon-123** gas from its storage container to a counting vial compatible with the detector geometry using a gas handling manifold.
  - Place the sample at a reproducible distance from the detector.
  - Acquire the gamma-ray spectrum for a pre-determined time to achieve adequate counting statistics.
- Data Analysis:
  - Subtract the background spectrum from the sample spectrum.
  - Identify the characteristic gamma-ray peaks of **Xenon-123** (148.9, 178.1, 278.8 keV).
  - Search for and identify any other gamma-ray peaks that do not correspond to **Xenon-123**.
  - Calculate the activity of **Xenon-123** and any identified impurities using the efficiency calibration data.

- Determine the radionuclidic purity by expressing the activity of each impurity as a percentage of the total activity.



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## References

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- 2. eanm.org [eanm.org]
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